Application Notes and Protocols: Dimethyl Octadecanedioate in Cosmetic Formulations

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Compound of Interest

Compound Name:	*Dimethyl octadecanedioate*
CAS No.:	*1472-93-1*
Cat. No.:	*B074464*

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Introduction

Dimethyl octadecanedioate is a diester of the C18 dicarboxylic acid, octadecanedioic acid. In cosmetic science, it is primarily utilized for its emollient and moisturizing properties.[1][2] This document provides a comprehensive overview of its application in cosmetic formulations, detailing its known functions, physical and chemical properties, and proposed mechanisms of action. Furthermore, it outlines detailed experimental protocols for evaluating its efficacy and elucidating its effects on skin physiology.

Physicochemical Properties

A summary of the key physicochemical properties of **Dimethyl octadecanedioate** is presented in Table 1. This data is essential for formulation development, enabling appropriate selection of solvents, emulsifiers, and other excipients.

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Property	Value	Reference
Synonyms	Octadecanedioic acid, dimethyl ester; Dimethyl 1,18-octadecanedioate	[3]
CAS Number	1472-93-1	[3]
Molecular Formula	C20H38O4	[3]
Molecular Weight	342.51 g/mol	[3]
Appearance	White to almost white crystalline powder	[2]
Purity	>98%	[3]
Melting Point	60°C	[2]
Boiling Point	207°C at 3 mmHg	[2]
Solubility	Insoluble in water. Soluble in oils and organic solvents.	Inferred from structure
LogP	7.3	[2]

Applications in Cosmetic Formulations

Dimethyl octadecanedioate is incorporated into a variety of cosmetic products, including creams, lotions, and serums, primarily for the following functions:

- Emollient: As an emollient, it helps to soften and smooth the skin by forming a protective layer on the stratum corneum, reducing water loss and improving skin texture.
- Moisturizing Agent: By forming an occlusive film, it aids in maintaining skin hydration.[1][2]
- Solvent: Its chemical nature allows it to act as a solvent for other lipophilic active ingredients in a formulation.

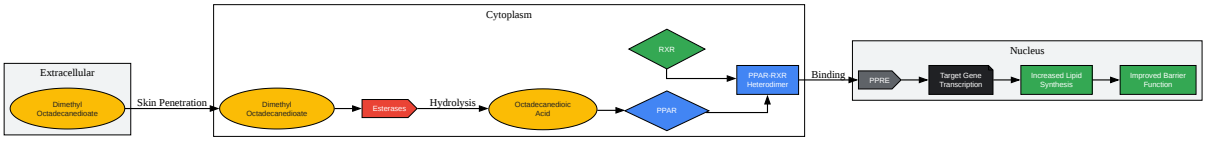
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Proposed Mechanisms of Action and Signaling Pathways for Investigation

While the primary functions of **Dimethyl octadecanedioate** are attributed to its physicochemical properties as an emollient, its structural similarity to endogenous dicarboxylic acids suggests potential interactions with biological pathways in the skin. The following are proposed mechanisms that warrant further investigation.

Modulation of Peroxisome Proliferator-Activated Receptors (PPARs)

Dicarboxylic acids have been shown to act as signaling molecules that can activate PPARs, a family of nuclear receptors involved in regulating lipid metabolism and inflammation. Activation of PPARs in keratinocytes can lead to the synthesis of lipids that are crucial for skin barrier function. Given that **Dimethyl octadecanedioate** is a derivative of a long-chain dicarboxylic acid, it is hypothesized that it may be metabolized in the skin to its active diacid form, which could then bind to and activate PPARs, leading to an improvement in skin barrier integrity.



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Proposed PPAR signaling pathway for **Dimethyl Octadecanedioate**.

Influence on Skin Barrier Components

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The moisturizing effect of an ingredient can be linked to its ability to positively influence the key components of the skin barrier. The following are potential areas of investigation for **Dimethyl octadecanedioate**:

- Ceramide Synthesis: Ceramides are essential lipids for maintaining the integrity of the stratum corneum. It is plausible that by providing a source of long-chain fatty acids (after metabolism), **Dimethyl octadecanedioate** could serve as a precursor for ceramide synthesis.
- Filaggrin Expression: Filaggrin is a protein that plays a critical role in the formation of the cornified envelope and the production of natural moisturizing factors (NMFs). Investigating the effect of **Dimethyl octadecanedioate** on filaggrin expression could reveal another mechanism for its moisturizing properties.
- Aquaporin-3 Expression: Aquaporin-3 (AQP3) is a channel protein in keratinocytes that facilitates the transport of water and glycerol, contributing to skin hydration. An upregulation of AQP3 expression by **Dimethyl octadecanedioate** could be a potential mechanism of action.

Experimental Protocols

To substantiate the efficacy of **Dimethyl octadecanedioate** and explore its mechanisms of action, the following experimental protocols are recommended.

In Vitro and Ex Vivo Evaluation of Skin Barrier Function

Objective: To quantify the effect of a formulation containing **Dimethyl octadecanedioate** on skin barrier integrity.

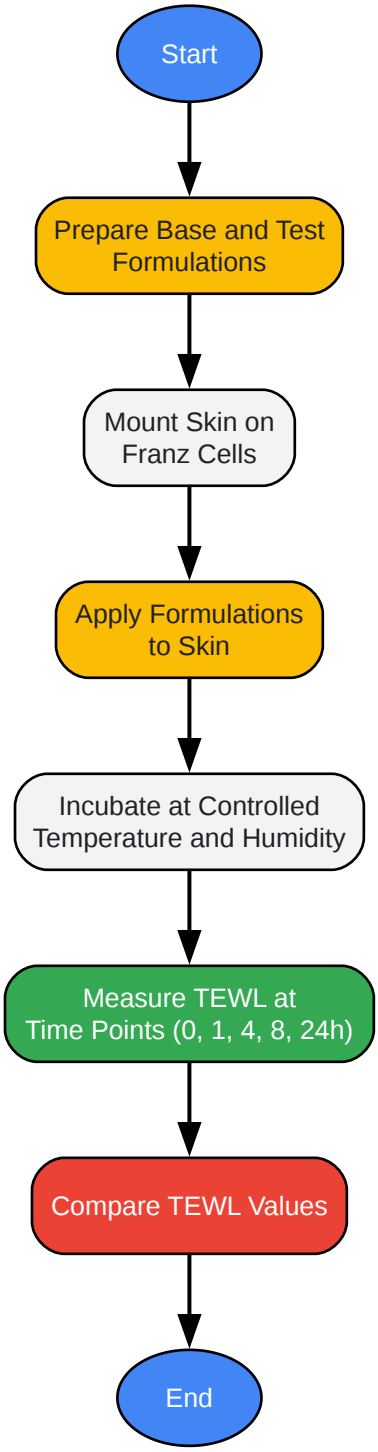
Methodology: Transepidermal Water Loss (TEWL) Measurement

- Model: Excised human or porcine skin mounted on Franz diffusion cells.
- Formulation Preparation: Prepare a base formulation (e.g., oil-in-water emulsion) and a test formulation containing a specified concentration of **Dimethyl octadecanedioate** (e.g., 1-5% w/w).

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- Application: Apply a standardized amount of the base and test formulations to the epidermal side of the skin samples.
- Incubation: Incubate the skin samples under controlled temperature and humidity.
- TEWL Measurement: At predetermined time points (e.g., 0, 1, 4, 8, and 24 hours), measure the TEWL using a Tewameter®.
- Data Analysis: Compare the TEWL values of the skin treated with the test formulation to that treated with the base formulation and an untreated control. A decrease in TEWL indicates an improvement in skin barrier function.

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Workflow for TEWL measurement.

In Vivo Evaluation of Skin Hydration

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Objective: To assess the moisturizing efficacy of a formulation containing **Dimethyl octadecanedioate** on human skin.

Methodology: Corneometry

- Subjects: Recruit a panel of healthy volunteers with dry to normal skin.
- Test Areas: Define test areas on the volar forearm of each subject.
- Baseline Measurement: Acclimatize subjects to the room conditions and measure baseline skin hydration using a Corneometer®.
- Formulation Application: Apply a standardized amount of the test formulation and a placebo (base formulation) to the designated test areas.
- Post-Application Measurements: Measure skin hydration at specified time intervals (e.g., 1, 2, 4, 8, and 24 hours) after application.
- Data Analysis: Calculate the percentage change in skin hydration from baseline for both the test and placebo formulations. Statistical analysis (e.g., t-test or ANOVA) should be performed to determine the significance of the results.

Evaluation of Emollient Properties

Objective: To characterize the sensory and physical properties of **Dimethyl octadecanedioate** as an emollient.

Methodology: Contact Angle and Interfacial Tension Measurement

- Contact Angle:
  - Substrate: Use a synthetic skin substrate (e.g., Vitro-Skin®).
  - Procedure: Place a droplet of **Dimethyl octadecanedioate** on the substrate and measure the contact angle using a goniometer. A lower contact angle indicates better spreadability.
- Interfacial Tension:

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- Method: Use the pendant drop method to measure the interfacial tension between **Dimethyl octadecanedioate** and water.
- Interpretation: A lower interfacial tension suggests better emulsifiability and potentially a lighter skin feel.

Data Presentation

The following tables provide a template for summarizing quantitative data from the proposed experiments.

Table 2: In Vivo Skin Hydration (Corneometry)

Time Point	Mean % Increase in Hydration (Placebo)	Mean % Increase in Hydration (Test Formulation)	p-value
1 Hour			
4 Hours			
8 Hours			
24 Hours			

Table 3: Ex Vivo Skin Barrier Function (TEWL)

Time Point	Mean TEWL (g/m²/h) - Untreated	Mean TEWL (g/m²/h) - Placebo	Mean TEWL (g/m²/h) - Test Formulation
0 Hour			
4 Hours			
8 Hours			
24 Hours			

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Safety and Regulatory Information

Based on available safety data sheets, **Dimethyl octadecanedioate** is not classified as a hazardous substance. However, as with any cosmetic ingredient, it is recommended to conduct standard safety and toxicological testing, such as patch testing for irritation and sensitization, to ensure its safety in the final formulation.

Conclusion

Dimethyl octadecanedioate is a promising emollient and moisturizing agent for cosmetic formulations. While its primary benefits are currently attributed to its physical properties, further research into its potential biological activities, such as the modulation of PPAR signaling and its influence on key skin barrier components, could reveal additional benefits. The experimental protocols outlined in this document provide a framework for researchers to thoroughly evaluate the efficacy and mechanisms of action of **Dimethyl octadecanedioate**, thereby supporting the development of innovative and effective skincare products.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. polymer.bocsci.com [polymer.bocsci.com]
- 3. Dimethyl Octadecanedioate - CD Biosynsis [biosynsis.com]
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